

Application Notes and Protocols for Calcium Mobilization Assay Using Tug-891

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Compound of Interest

Compound Name: Tug-891

Cat. No.: B15604928

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These application notes provide a comprehensive guide for utilizing **Tug-891**, a potent and selective agonist for the free fatty acid receptor 4 (FFA4), in calcium mobilization assays. This document includes detailed protocols, data presentation tables, and diagrams to facilitate the successful implementation and interpretation of these experiments.

Introduction

Tug-891 is a synthetic agonist of the free fatty acid receptor 4 (FFA4), also known as GPR120. [1][2][3] FFA4 is a G-protein coupled receptor (GPCR) that is activated by medium and long-chain free fatty acids. [4][5][6] Upon activation, FFA4 primarily couples to the Gαq/11 subunit, initiating a signaling cascade that leads to the mobilization of intracellular calcium. [4][6][7][8] This makes calcium mobilization a reliable readout for assessing the activity of **Tug-891** and screening for other FFA4 modulators. **Tug-891** exhibits high selectivity for FFA4 over other free fatty acid receptors like FFA1, FFA2, and FFA3. [1][3]

Principle of the Assay

The calcium mobilization assay measures the transient increase in intracellular calcium concentration ($[Ca^{2+}]_i$) following the activation of FFA4 by **Tug-891**. This is typically achieved by pre-loading cells expressing FFA4 with a fluorescent calcium indicator dye. When **Tug-891** binds to FFA4, it activates the Gαq/11 pathway, leading to the activation of phospholipase C

(PLC).[8] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.[8][9] The fluorescent dye binds to the increased intracellular calcium, resulting in a detectable change in fluorescence intensity, which is proportional to the extent of receptor activation.

Data Presentation

Table 1: Potency of Tug-891 in Calcium Mobilization Assays

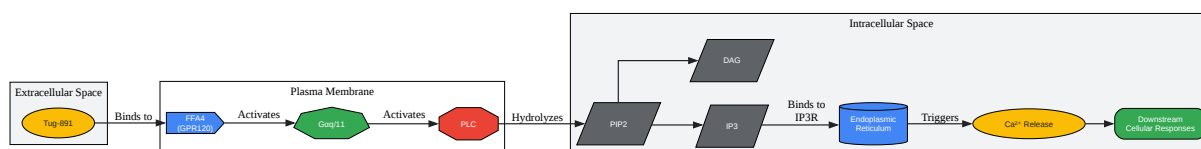
Cell Line	Receptor	pEC ₅₀	EC ₅₀ (μM)	Reference
Flp-In T-REx 293	human FFA4	7.36	0.0436	[1][3][7]
-	mouse FFA4	7.77	0.0169	[1][3]

Table 2: Selectivity of Tug-891

Receptor	Assay Type	pEC ₅₀ / pIC ₅₀	Selectivity vs. hFFA4 (fold)	Reference
human FFA4	Ca ²⁺ Mobilization	7.36 (pEC ₅₀)	-	[3][7]
human FFA1	Ca ²⁺ Mobilization	4.19 (pEC ₅₀)	~1480	[3]
human FFA2	-	No activity	>1000	[3]
human FFA3	-	No activity	>1000	[3]
mouse FFA1	Ca ²⁺ Mobilization	7.03 (pEC ₅₀)	~0.2 (less selective)	[10]
RAW264.7 (mouse)	TNF-α Inhibition	5.86 (pIC ₅₀)	-	[11]
3T3-L1 (mouse)	Glucose Uptake	5.86 (pEC ₅₀)	-	[11]

Signaling Pathway and Experimental Workflow

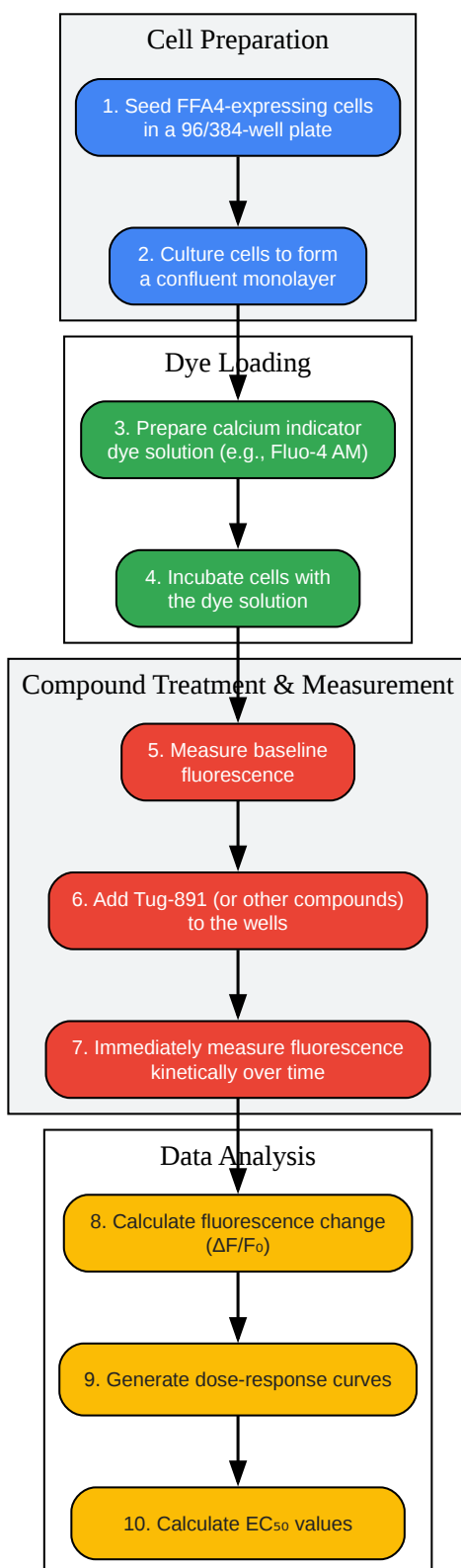
FFA4 Signaling Pathway Activated by Tug-891



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Caption: FFA4 signaling cascade initiated by **Tug-891**.

Experimental Workflow for Calcium Mobilization Assay



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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. rndsystems.com [rndsystems.com]
- 4. Free-fatty acid receptor-4 (GPR120): cellular and molecular function and its role in metabolic disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development of Free Fatty Acid Receptor 4 (FFA4/GPR120) Agonists in Health Science - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The role of free-fatty acid receptor-4 (FFA4) in human cancers and cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The Pharmacology of TUG-891, a Potent and Selective Agonist of the Free Fatty Acid Receptor 4 (FFA4/GPR120), Demonstrates Both Potential Opportunity and Possible Challenges to Therapeutic Agonism - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The GPR120 Agonist TUG-891 Inhibits the Motility and Phagocytosis of Mouse Alveolar Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Ca²⁺ Mobilization Assay - Creative Bioarray [dda.creative-bioarray.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
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